

A Comprehensive Technical Guide to the Physicochemical Properties of Bismuth Hydroxide

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Compound of Interest

Compound Name: *Bismuth hydroxide*

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This technical guide provides an in-depth analysis of the appearance, color, and other core physicochemical properties of **bismuth hydroxide**, $\text{Bi}(\text{OH})_3$. It is intended to serve as a key resource for professionals in research and development who utilize bismuth compounds in their work. This document details the synthesis and characterization of **bismuth hydroxide**, presenting quantitative data in a clear, tabular format and outlining relevant experimental protocols.

Physical and Chemical Properties

Bismuth hydroxide is an inorganic compound that is most accurately described as a bismuth oxide hydrate.[1][2] It is typically encountered as a fine powder.[3]

Appearance and Color

The visual characteristics of **bismuth hydroxide** can vary slightly depending on its preparation and hydration state. It is most commonly described as a yellowish-white or white to slightly beige amorphous or microcrystalline solid.[1][4][5] When freshly precipitated from a solution of a bismuth salt by the addition of an alkali, it often appears as white flakes.[1][2] Other reported descriptions include a white amorphous powder, a white to cream solid, and a pale-white to off-white powder.[2][3][6]

Upon gentle heating, **bismuth hydroxide** readily loses one molecule of water to form the yellow metahydroxide.[5] Further heating to 400°C results in complete decomposition to the yellow bismuth(III) oxide (Bi₂O₃).[1]

Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **bismuth hydroxide** as reported in the scientific literature.

Property	Value	Reference(s)
Chemical Formula	Bi(OH) ₃	[1]
Molar Mass	260.001 g/mol	[1][2]
Density	4.96 g/cm ³ 4.962 g/cm ³ (at 15°C) 4.36 g/cm ³ (at 20°C)	[1][3][5][7]
Solubility in Water	Insoluble / Practically Insoluble 7.73 mg/L (at 20°C)	[1][4][5]
Solubility (Other)	Soluble in acids and glycerol (when freshly precipitated, in the presence of NaOH).[2][5] Insoluble in alkali and organic solvents.[2][4]	[2][4][5]
Solubility Product (K _{sp})	3.2 x 10 ⁻⁴⁰	[3][8]
Decomposition Temperature	Decomposes at 400°C to Bi ₂ O ₃ . [1] Some sources indicate decomposition begins at 100°C.[7]	[1][7]
Standard Enthalpy of Formation (Δ _f H°)	-710.1 kJ/mol (solid)	[7]
Standard Molar Entropy (S°)	124.7 J/(mol·K) (solid)	[7]

Experimental Protocols

Synthesis of Bismuth Hydroxide via Precipitation

The most common laboratory-scale synthesis of **bismuth hydroxide** is through the chemical precipitation from a bismuth salt solution by the addition of a base.^{[6][9]}

Objective: To synthesize **bismuth hydroxide** powder by precipitating Bi^{3+} ions from a bismuth nitrate solution using aqueous ammonia.

Materials:

- Bismuth(III) nitrate pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Aqueous ammonia ($\text{NH}_3 \cdot \text{H}_2\text{O}$) or Sodium Hydroxide (NaOH) solution
- Deionized water
- Nitric acid (for initial dissolution, if necessary)
- Beakers
- Magnetic stirrer and stir bar
- pH meter or pH indicator strips
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven

Methodology:

- Preparation of Bismuth Solution: Dissolve a known quantity of bismuth(III) nitrate pentahydrate in deionized water. A small amount of nitric acid may be added to prevent premature hydrolysis and ensure complete dissolution of the salt. A typical concentration is 0.15 to 2 mol/L.^[10]
- Precipitation: While vigorously stirring the bismuth nitrate solution, slowly add an alkali solution (such as aqueous ammonia or sodium hydroxide) dropwise.^{[6][11]} A white precipitate of **bismuth hydroxide** will form immediately.^{[1][11]}

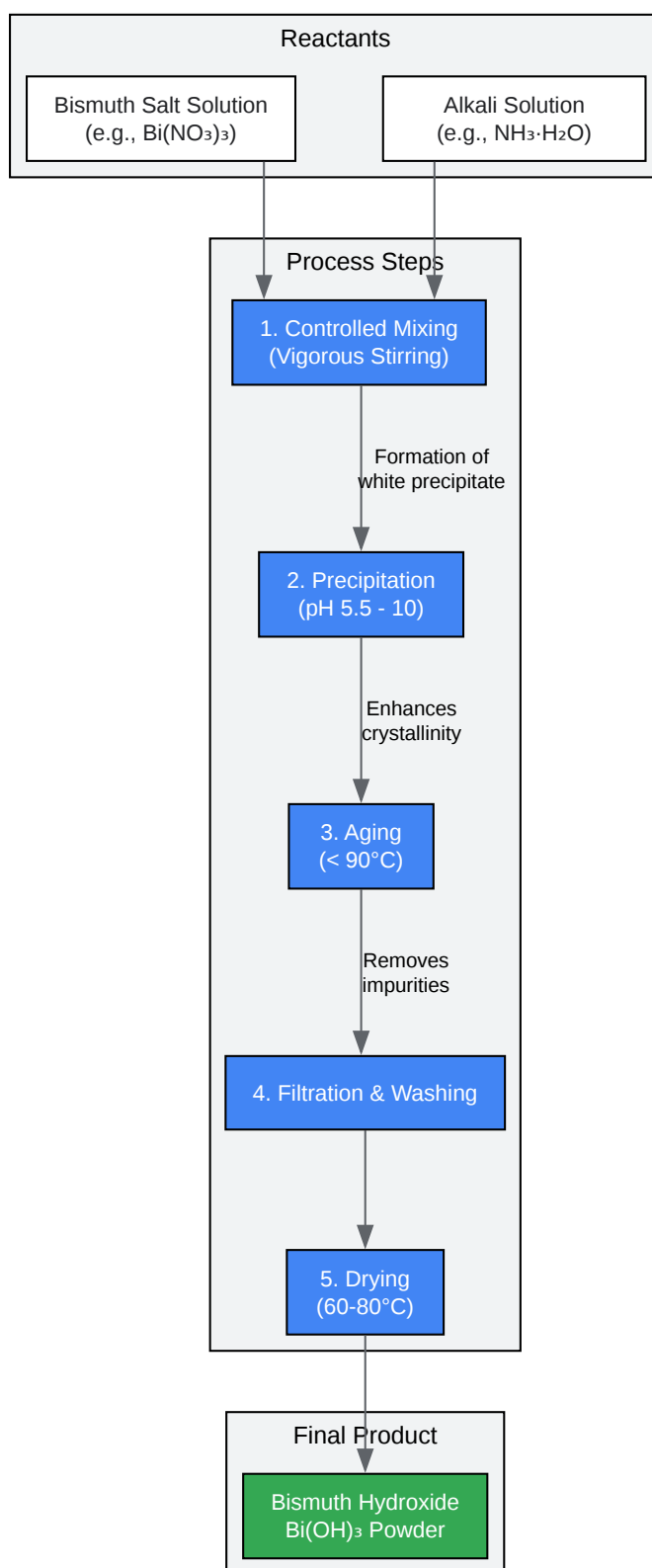
- **pH Control:** Continuously monitor the pH of the reaction mixture. The addition of the base is typically continued until the pH of the solution reaches a value between 5.5 and 10.[12] The pH is a critical parameter that influences the particle size and morphology.[6]
- **Aging:** After the desired pH is reached, the suspension is often stirred for a period (e.g., 0.5 to 8 hours) to ensure the reaction is complete.[12] The precipitated suspension can be "aged" at a temperature below 90°C to enhance the crystallinity of the product.[6]
- **Filtration and Washing:** Separate the precipitate from the solution by filtration. Wash the collected solid multiple times with deionized water to remove any unreacted salts and ions. The washing is complete when the conductivity of the filtrate is low (e.g., < 200 $\mu\text{S}/\text{cm}$).[10]
- **Drying:** Dry the washed precipitate in an oven at a low temperature (e.g., 60-80°C) to obtain the final **bismuth hydroxide** powder. Higher temperatures can lead to dehydration and the formation of bismuth oxide.[6]

Characterization Methods

- **Fourier-Transform Infrared (FTIR) Spectroscopy:** This technique is used to identify the functional groups present. For **bismuth hydroxide**, FTIR spectra will show characteristic broad absorption bands in the range of 3200-3445 cm^{-1} corresponding to the O-H stretching vibrations of the hydroxide groups and adsorbed water.[6][13]
- **Thermogravimetric Analysis (TGA):** TGA is employed to study the thermal stability and decomposition of $\text{Bi}(\text{OH})_3$. The analysis reveals distinct weight loss phases, corresponding to the removal of water molecules as the compound decomposes to bismuth oxide (Bi_2O_3).[6]
- **X-Ray Diffraction (XRD):** XRD analysis is used to determine the crystalline structure of the material. As-precipitated **bismuth hydroxide** is often amorphous or poorly crystalline.[4]

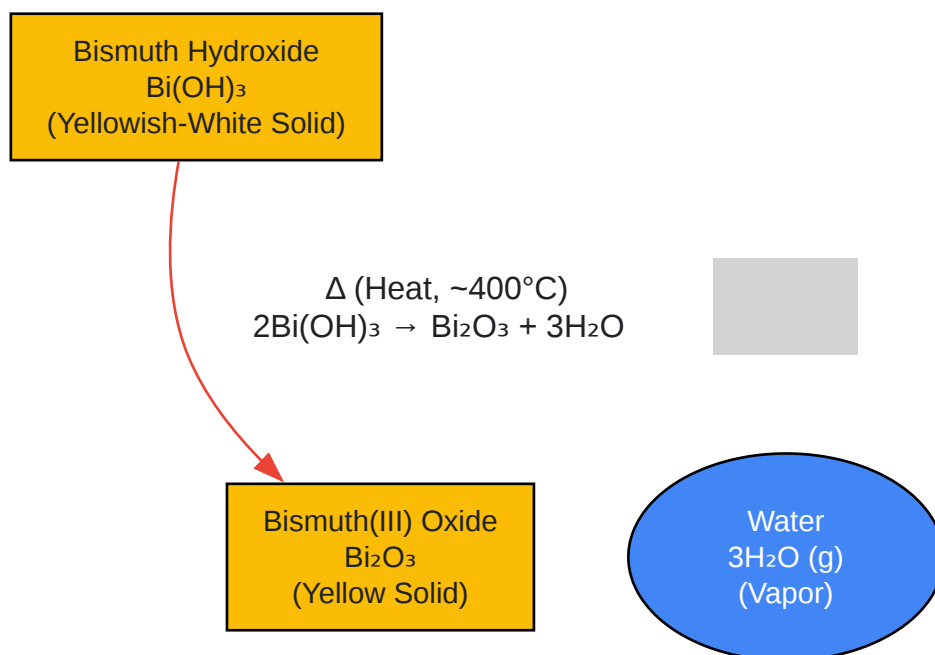
Visualizations: Workflows and Pathways

The following diagrams illustrate key processes related to **bismuth hydroxide**.



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Caption: Experimental workflow for the synthesis of **bismuth hydroxide** via chemical precipitation.



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Caption: Thermal decomposition pathway of **bismuth hydroxide** to bismuth(III) oxide.

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